

UNC5293 stock solution preparation and storage

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Compound of Interest

Compound Name: UNC5293

Cat. No.: B15544564

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Application Notes and Protocols for UNC5293

For Researchers, Scientists, and Drug Development Professionals

Introduction

UNC5293 is a potent and highly selective, orally available inhibitor of the MER receptor tyrosine kinase (MERTK) with a K_i of 190 pM and an IC_{50} of 0.9 nM.[1][2][3] Its high selectivity against other TAM family kinases (Axl and Tyro3) and the broader kinome makes it a valuable tool for investigating MERTK signaling in various pathological contexts, particularly in cancer research and immunotherapy.[4][5] Inhibition of MERTK by **UNC5293** has been shown to induce direct tumor cell killing and stimulate the innate immune response. These application notes provide detailed protocols for the preparation and storage of **UNC5293** stock solutions to ensure its stability and efficacy in experimental settings.

Chemical Properties

Property	Value	Reference
CAS Number	2226789-82-6	
Molecular Formula	C30H42N6O2	
Molecular Weight	518.69 g/mol	

Solubility Data

Proper dissolution is critical for the accurate and effective use of **UNC5293**. The solubility in various solvents is summarized below. It is important to use fresh, anhydrous solvents, as moisture can affect solubility, particularly for DMSO.

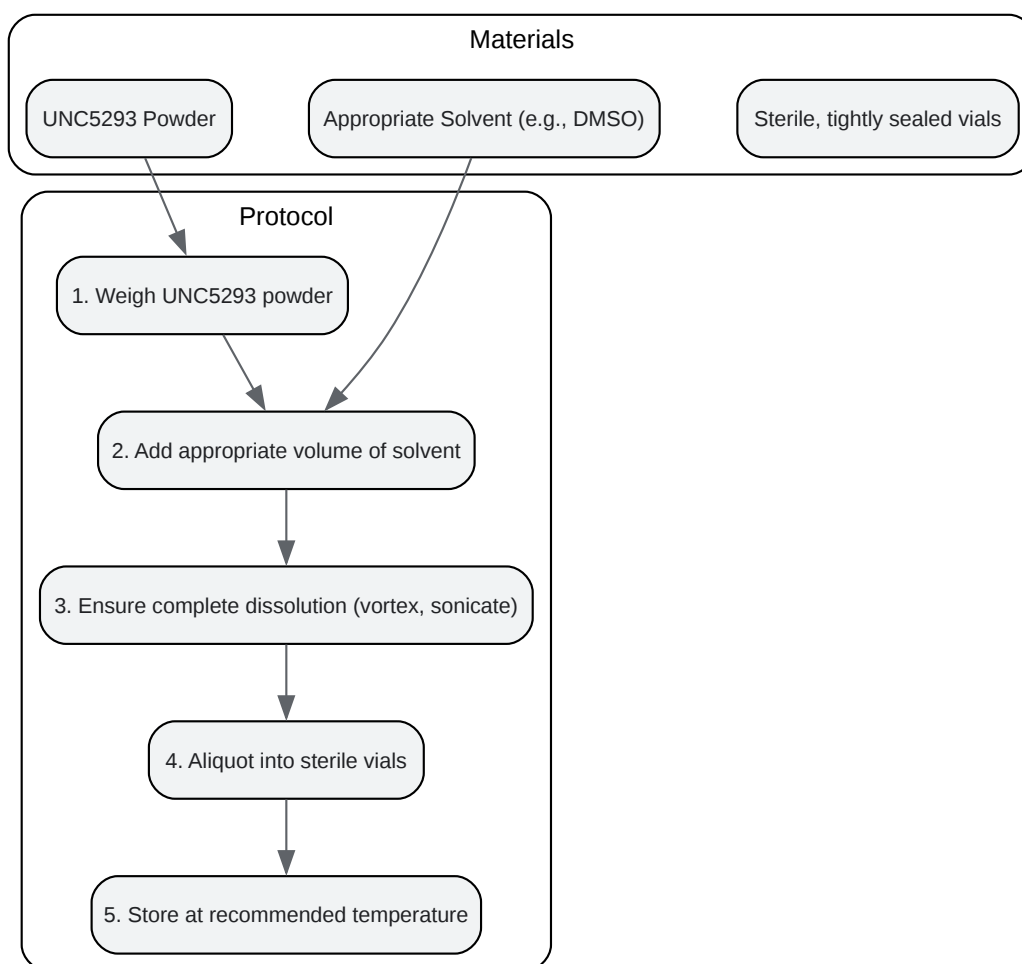
Solvent	Solubility	Notes
DMSO	100 mg/mL (192.79 mM)	Ultrasonic treatment may be required to achieve full dissolution. Use of newly opened, hygroscopic DMSO is recommended.
Ethanol	33 mg/mL	-
Water	Insoluble	-

Stock Solution Preparation

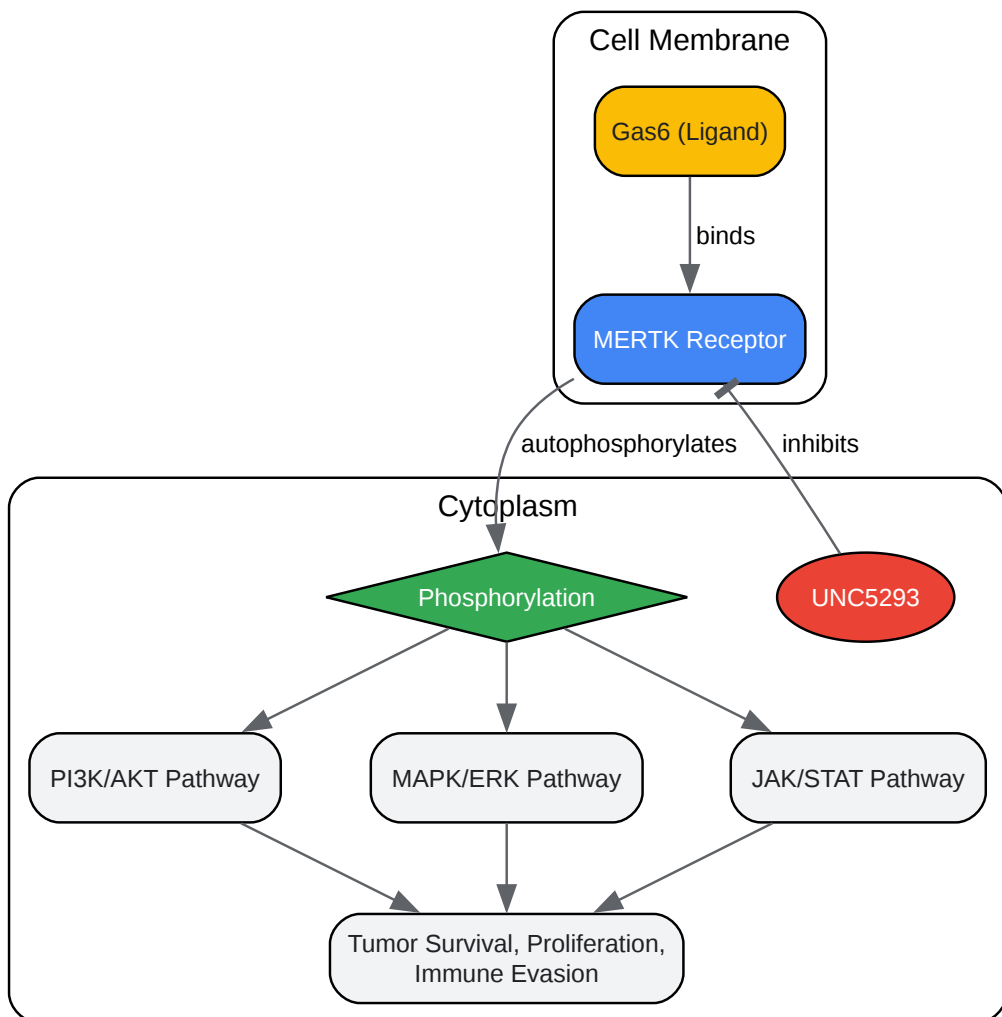
The preparation of accurate and stable stock solutions is the first step toward reliable experimental results. Below are protocols for preparing **UNC5293** stock solutions for both in vitro and in vivo applications.

Experimental Workflow for Stock Solution Preparation

Workflow for UNC5293 Stock Solution Preparation



UNC5293 Inhibition of MERTK Signaling



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